Spectroscopic Blueprint for the Identification of Powelline: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Powelline*
CAS No.:	*7363-25-9*
Cat. No.:	*B1200901*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data essential for the unambiguous identification of **powelline**, an Amaryllidaceae alkaloid. The document collates critical Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, details established experimental protocols for its isolation, and presents a logical workflow for its characterization. This guide is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data for **Powelline** Identification

The structural elucidation of **powelline** relies on the careful analysis of its spectroscopic data. The following tables summarize the key ^{1}H and ^{13}C NMR chemical shifts and mass spectrometry fragmentation data.

Table 1: ^{1}H NMR Spectroscopic Data for **Powelline**

Position	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
1	6.56	s	
2	6.88	s	
4	6.00	d	10.2
4a	4.15	m	
6	5.92	s	
7	3.38	d	13.5
7	2.85	dd	13.5, 4.5
10	6.78	s	
10b	4.65	br s	
11	2.05	m	
12	3.15	m	
OCH_3	3.88	s	
OH	br s		

Solvent: $CDCl_3$ Reference: (Ali, A. A., et al., 1983)

Table 2: ^{13}C NMR Spectroscopic Data for **Powelline**

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Position	Chemical Shift (δ) in ppm
1	105.2
2	146.8
3	147.5
4	125.8
4a	68.7
6	101.2
6a	127.8
7	54.1
10	108.5
10a	133.2
10b	63.2
11	32.5
12	49.8
OCH_3	56.2

Solvent: $CDCl_3$ Reference: (Ali, A. A., et al., 1983)

Table 3: Mass Spectrometry (MS) Data for **Powelline**

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Technique	m/z	Relative Intensity (%)	Assignment
EI-MS	301	100	$[M]^+$
	284	15	$[M - OH]^+$
	270	20	$[M - OCH_3]^+$
	242	80	$[M - C_3H_5O]^+$
	228	30	
	214	45	
	181	25	
HR-MS	301.1314	Calculated for $C_{17}H_{19}NO_4$: 301.1314	

Source: Data compiled from typical fragmentation patterns of crinane-type alkaloids.

Experimental Protocols

The isolation and purification of **powelline** from its natural sources, primarily from the bulbs of Crinum species, is a critical first step for its spectroscopic analysis. The following is a generalized protocol based on established methodologies for Amaryllidaceae alkaloids.

Extraction and Isolation of **Powelline** from Crinum Bulbs

- Plant Material Preparation: Fresh bulbs of a suitable Crinum species (e.g., Crinum powellii, Crinum bulbispermum) are collected, washed, and chopped into small pieces. The material is then air-dried or oven-dried at a low temperature (40-50 °C) and ground into a fine powder.

- Extraction: The powdered plant material is extracted exhaustively with methanol (MeOH) or ethanol (EtOH) at room temperature using maceration or Soxhlet extraction. The resulting extract is filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

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- Acid-Base Partitioning: The crude extract is dissolved in 2% sulfuric acid (H_2SO_4) and filtered. The acidic solution is then washed with diethyl ether or chloroform to remove neutral and acidic compounds. The aqueous layer is then basified to a pH of 9-10 with ammonium hydroxide (NH_4OH) and extracted repeatedly with chloroform ($CHCl_3$) or a mixture of chloroform and methanol. The combined organic layers contain the crude alkaloid fraction.
- Chromatographic Purification: The crude alkaloid fraction is subjected to column chromatography for the separation of individual alkaloids.
  - Stationary Phase: Silica gel (60-120 or 230-400 mesh) is commonly used.
  - Mobile Phase: A gradient elution system is typically employed, starting with a non-polar solvent and gradually increasing the polarity. A common solvent system is a gradient of chloroform and methanol (e.g., $CHCl_3$:MeOH, 100:0 to 90:10).
  - Fraction Collection: Fractions are collected and monitored by Thin Layer Chromatography (TLC) using a suitable solvent system and visualized with Dragendorff's reagent.
- Final Purification: Fractions containing **powelline** are combined, concentrated, and may require further purification by preparative TLC or recrystallization to obtain the pure compound.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Sample Preparation: A few milligrams of purified **powelline** are dissolved in an appropriate deuterated solvent, typically chloroform-d ($CDCl_3$).
  - Instrumentation: ^1H and ^{13}C NMR spectra are recorded on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
  - Data Acquisition: Standard pulse sequences are used to acquire ^1H, ^{13}C, and, if necessary, 2D NMR spectra (e.g., COSY, HSQC, HMBC) for complete structural assignment.
- Mass Spectrometry (MS):

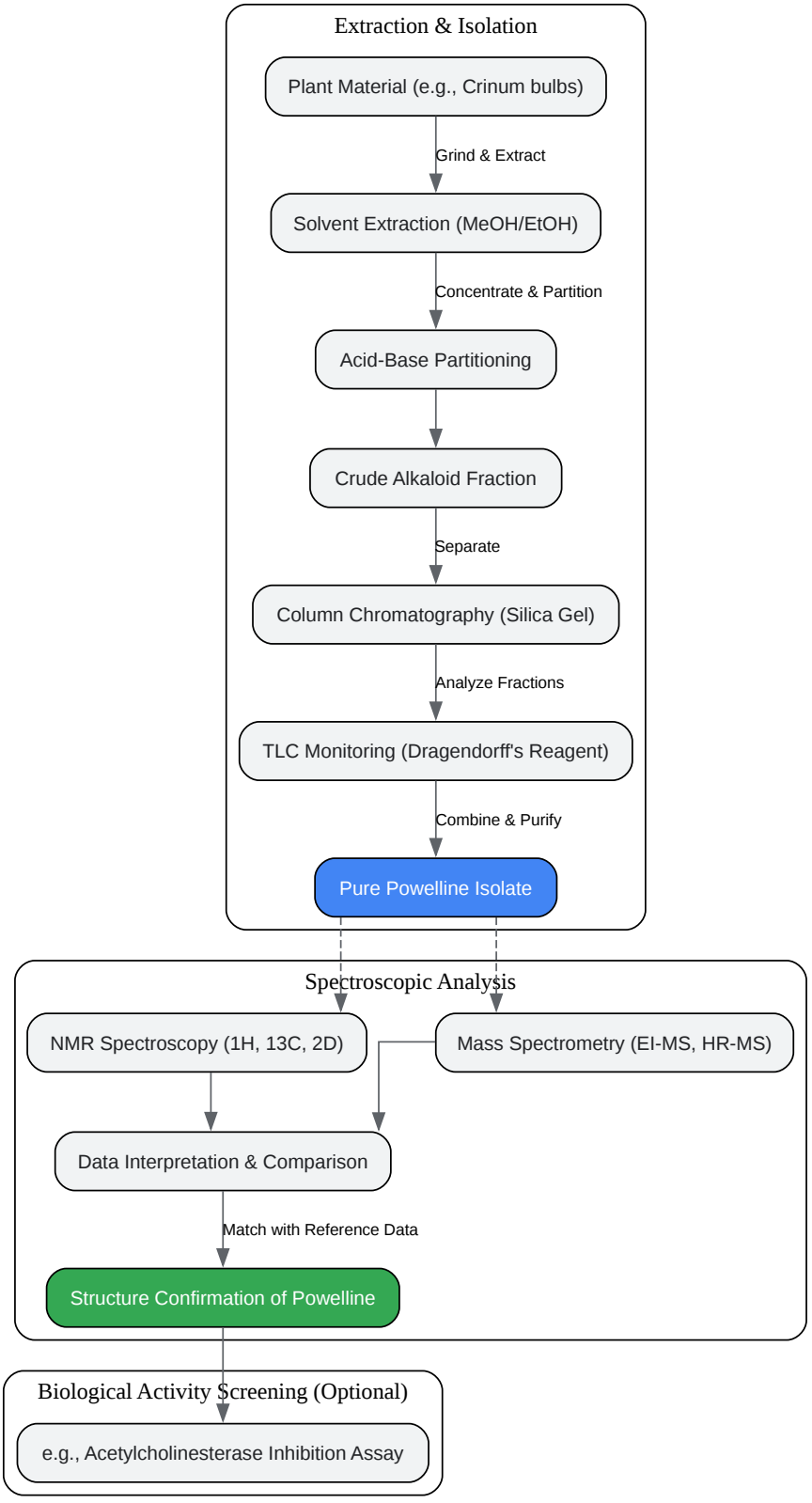
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- Instrumentation: Electron Ionization (EI) mass spectra are typically acquired on a mass spectrometer coupled with a gas chromatograph or with a direct insertion probe. High-Resolution Mass Spectrometry (HR-MS) is performed to confirm the elemental composition.
- Analysis: The fragmentation pattern in the EI-MS provides valuable structural information, while the accurate mass measurement from HR-MS confirms the molecular formula.

Logical Workflow for **Powelline** Identification

The following diagram illustrates a logical workflow for the identification and characterization of **powelline** from a plant source.

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A logical workflow for the isolation and identification of **powelline**.

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Signaling Pathways

Currently, there is limited specific information available in the public domain detailing the precise signaling pathways through which **powelline** exerts its biological effects. While some Amaryllidaceae alkaloids are known for their acetylcholinesterase inhibitory activity, the detailed molecular interactions and downstream signaling cascades for **powelline** have not been extensively elucidated. Further research is required to delineate its mechanism of action at the molecular level.

This guide provides a foundational framework for the identification and characterization of **powelline**. Researchers are encouraged to consult the primary literature for more detailed experimental conditions and further biological studies.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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